

Technical Overview of Lauric Acid Salts: Barium, Cadmium, and Mixed Metal Derivatives

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Compound of Interest

Compound Name: *Lauric acid, barium cadmium salt*

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This technical guide provides a detailed analysis of the molecular formulas and weights of lauric acid and its barium, cadmium, and mixed barium-cadmium salts. The information is intended for researchers, scientists, and professionals in drug development and materials science who require precise chemical data for these compounds.

Core Chemical Data

The fundamental properties of lauric acid and its common salts are pivotal for experimental design and chemical synthesis. Lauric acid, a saturated fatty acid, forms salts with various metals, altering its physical and chemical characteristics. The term "**Lauric acid, barium cadmium salt**" is ambiguous and can refer to a mixture or a co-precipitated material with an undefined stoichiometric ratio. However, a specific compound with the CAS number 15337-60-7 is identified as "**Lauric acid, barium cadmium salt**," for which data is available.^{[1][2][3]} For clarity and comparative purposes, this guide presents data for the individual barium and cadmium salts of lauric acid alongside the mixed salt.

Below is a summary of the molecular formulas and weights for these compounds.

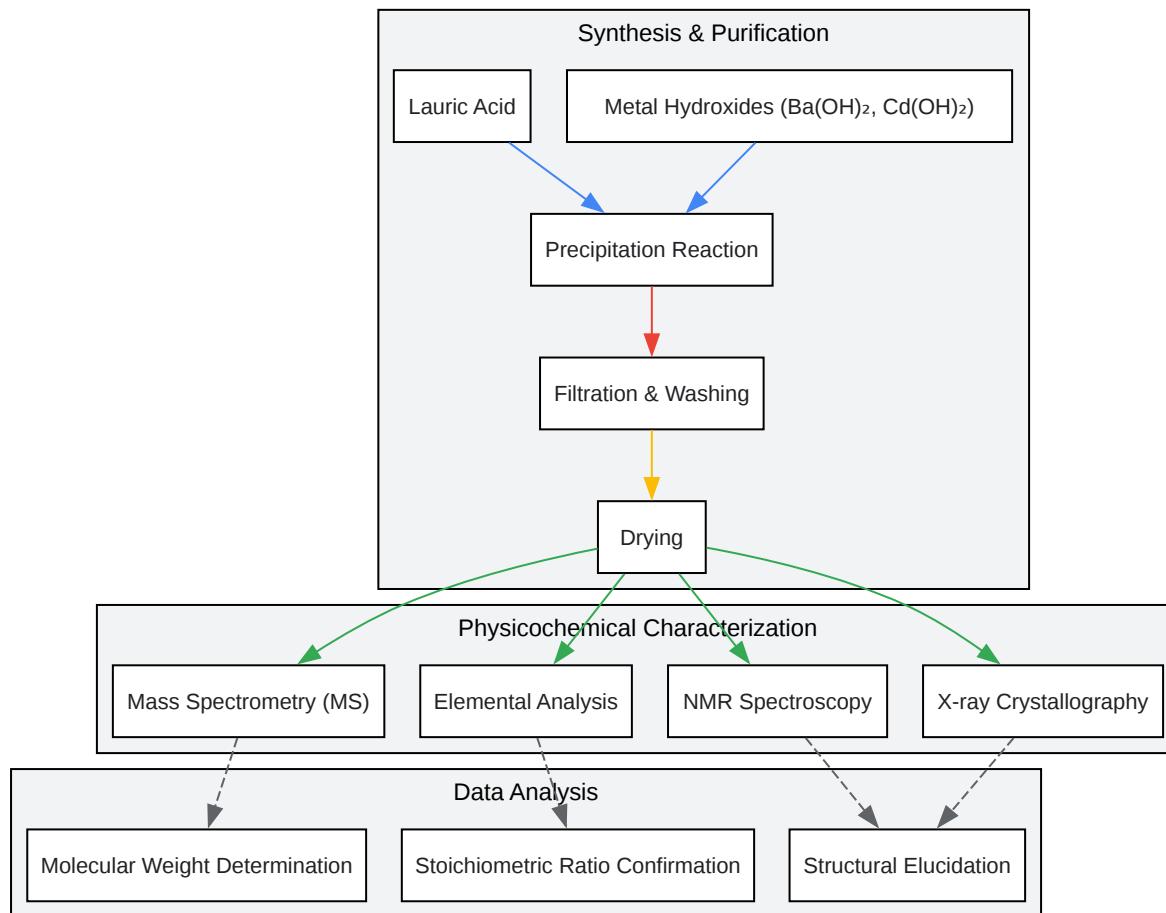
Compound Name	Chemical Formula	Molecular Weight (g/mol)	Notes
Lauric Acid	<chem>C12H24O2</chem>	200.32[4][5]	Also known as dodecanoic acid.
Barium Laurate	<chem>C24H46BaO4</chem>	535.95[6][7]	Composed of one barium ion and two laurate anions.
Cadmium Laurate	<chem>C24H46CdO4</chem>	511.03	Composed of one cadmium ion and two laurate anions.[8]
Lauric acid, barium cadmium salt	<chem>C12H24O2.xBa.xCd</chem>	450.06	This formula and weight correspond to CAS number 15337-60-7 and likely represent a 1:1:1 adduct of lauric acid, barium, and cadmium. [1][3]

Methodologies for Characterization

The determination of molecular weight for these compounds is typically achieved through mass spectrometry, which provides a precise mass-to-charge ratio. The structural formula is confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and X-ray crystallography. For mixed metal salts like barium cadmium laurate, elemental analysis is crucial to ascertain the stoichiometric ratios of the metallic components.

Experimental and Logical Workflow

To facilitate understanding of the processes involved in characterizing these materials, the following workflow diagram is provided.



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Workflow for Salt Synthesis and Characterization.

This document serves as a foundational guide to the molecular properties of lauric acid and its barium and cadmium salts. For further in-depth analysis, including toxicological data and signaling pathway interactions, additional experimental studies would be required.

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